

Physicochemical Properties of Octylphenol: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octylphenol

Cat. No.: B599344

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **octylphenol**, a compound of significant interest due to its widespread industrial use and its classification as a xenoestrogen. This document is intended to serve as a detailed resource for researchers, scientists, and professionals involved in drug development and environmental safety assessment.

Introduction to Octylphenol

Octylphenol (OP) belongs to the alkylphenol family and exists as various isomers, with the octyl group attached at different positions on the phenol ring. The two most commercially significant isomers are 4-n-**octylphenol** and 4-tert-**octylphenol**. These compounds are primarily used as intermediates in the production of **octylphenol** ethoxylates, which are non-ionic surfactants employed in detergents, emulsifiers, and industrial cleaning agents. Due to their potential to mimic estrogen and disrupt endocrine systems, understanding the physicochemical properties of **octylphenols** is crucial for assessing their environmental fate, bioavailability, and toxicological profile.

Quantitative Physicochemical Data

The following tables summarize the key physicochemical properties of 4-n-**octylphenol** and 4-tert-**octylphenol**, providing a comparative overview of their characteristics.

Table 1: General and Physical Properties

Property	4-n-Octylphenol	4-tert-Octylphenol
Molecular Formula	C ₁₄ H ₂₂ O	C ₁₄ H ₂₂ O
Molecular Weight	206.32 g/mol	206.32 g/mol
Appearance	White solid	White to pale yellow crystalline solid
Melting Point	44-45 °C	79-82 °C[1]
Boiling Point	280 °C	175 °C at 30 mmHg[1]
Density	0.96 g/cm ³	~0.94 g/cm ³

Table 2: Solubility and Partitioning Properties

Property	4-n-Octylphenol	4-tert-Octylphenol
Water Solubility	Low	Very low (practically insoluble)
Octanol-Water Partition Coefficient (Log K _{ow})	5.6	4.8 at 22°C
pKa	~10.2	10.15 ± 0.15

Table 3: Vapor Pressure

Isomer	Vapor Pressure
4-n-Octylphenol	0.000098 mmHg
4-tert-Octylphenol	2 Pa at 38°C

Experimental Protocols

The determination of the physicochemical properties listed above is guided by standardized experimental protocols, primarily those established by the Organisation for Economic Co-

operation and Development (OECD). Below are detailed methodologies for key experiments.

Water Solubility (OECD Guideline 105 - Flask Method)

This method is suitable for substances with a water solubility greater than 10^{-2} g/L.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Principle: A supersaturated solution of the test substance in water is prepared and allowed to equilibrate at a constant temperature. The concentration of the substance in the aqueous phase is then determined after separation of the undissolved substance.

Procedure:

- **Preparation of Supersaturated Solution:** An excess amount of **octylphenol** is added to a flask containing a known volume of distilled water.
- **Equilibration:** The flask is sealed and agitated at a temperature slightly above the test temperature for at least 24 hours to facilitate saturation.
- **Temperature Control:** The flask is then transferred to a constant temperature bath set at the desired test temperature (e.g., 20 °C) and allowed to equilibrate for at least another 24 hours with gentle stirring.
- **Phase Separation:** The undissolved **octylphenol** is separated from the aqueous phase by centrifugation or filtration.
- **Concentration Analysis:** The concentration of **octylphenol** in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- **Replicate Measurements:** The experiment is performed in triplicate to ensure the reliability of the results.

Vapor Pressure (OECD Guideline 104 - Static Method)

The static method is applicable for determining the vapor pressure of substances in the range of 10 to 10^5 Pa.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Principle: The vapor pressure of a substance at a given temperature is measured in a closed system at thermodynamic equilibrium.

Procedure:

- **Apparatus Setup:** A sample of **octylphenol** is placed in a thermostatically controlled sample cell connected to a pressure measuring device.
- **Degassing:** The sample is thoroughly degassed to remove any dissolved or adsorbed gases.
- **Equilibration:** The sample cell is brought to the desired temperature, and the system is allowed to reach equilibrium, where the vapor pressure is constant.
- **Pressure Measurement:** The vapor pressure is measured using a suitable pressure gauge.
- **Temperature Variation:** Measurements are made at a minimum of two different temperatures to establish the vapor pressure curve.

Octanol-Water Partition Coefficient (Log K_{ow}) (OECD Guideline 107 - Shake-Flask Method)

This method is suitable for determining Log K_{ow} values in the range of -2 to 4.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Principle: The test substance is partitioned between n-octanol and water in a flask. After equilibration, the concentration of the substance in each phase is measured to determine the partition coefficient.

Procedure:

- **Preparation of Phases:** n-octanol and water are mutually saturated by shaking them together for 24 hours, followed by separation.
- **Test Solution:** A stock solution of **octylphenol** is prepared in either n-octanol or water.
- **Partitioning:** A known volume of the stock solution and the other phase are combined in a flask. The flask is then shaken vigorously for a set period to allow for partitioning.
- **Phase Separation:** The two phases are separated by centrifugation.

- **Concentration Analysis:** The concentration of **octylphenol** in both the n-octanol and water phases is determined using an appropriate analytical technique (e.g., HPLC, GC).
- **Calculation:** The octanol-water partition coefficient (K_{ow}) is calculated as the ratio of the concentration of **octylphenol** in the n-octanol phase to its concentration in the water phase. The logarithm of K_{ow} is reported as Log K_{ow} .
- **Replicates:** The experiment is performed with different initial concentrations and phase volume ratios to ensure consistency.

Mutagenicity (OECD Guideline 471 - Bacterial Reverse Mutation Test / Ames Test)

This test is used to evaluate the potential of a chemical to induce gene mutations.[\[1\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Principle: The test uses amino-acid requiring strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations, which involve substitution, addition, or deletion of one or a few DNA base pairs. The test substance is assessed for its ability to cause a reverse mutation, allowing the bacteria to grow on a medium lacking the required amino acid.

Procedure:

- **Strain Selection:** At least five strains of bacteria are used, covering the detection of both base-pair and frameshift mutations.
- **Metabolic Activation:** The test is performed both with and without an exogenous metabolic activation system (S9 mix from rat liver) to mimic mammalian metabolism.
- **Exposure (Plate Incorporation Method):** The test substance, bacterial culture, and S9 mix (if used) are mixed with molten top agar and poured onto a minimal agar plate.
- **Incubation:** The plates are incubated at 37 °C for 48-72 hours.
- **Scoring:** The number of revertant colonies on each plate is counted. A substance is considered mutagenic if it causes a dose-related increase in the number of revertant colonies compared to the solvent control.

Biological Activity and Signaling Pathways

Octylphenol is a well-documented endocrine-disrupting chemical that primarily exerts its effects by interacting with the estrogen receptor (ER). This interaction can trigger a cascade of cellular events, leading to various physiological responses.

Estrogen Receptor Signaling Pathway

Octylphenol, as a xenoestrogen, can bind to estrogen receptors (ER α and ER β), mimicking the action of the natural hormone 17 β -estradiol.^{[16][17][18]} This binding initiates a series of molecular events that can lead to altered gene expression and cellular responses.

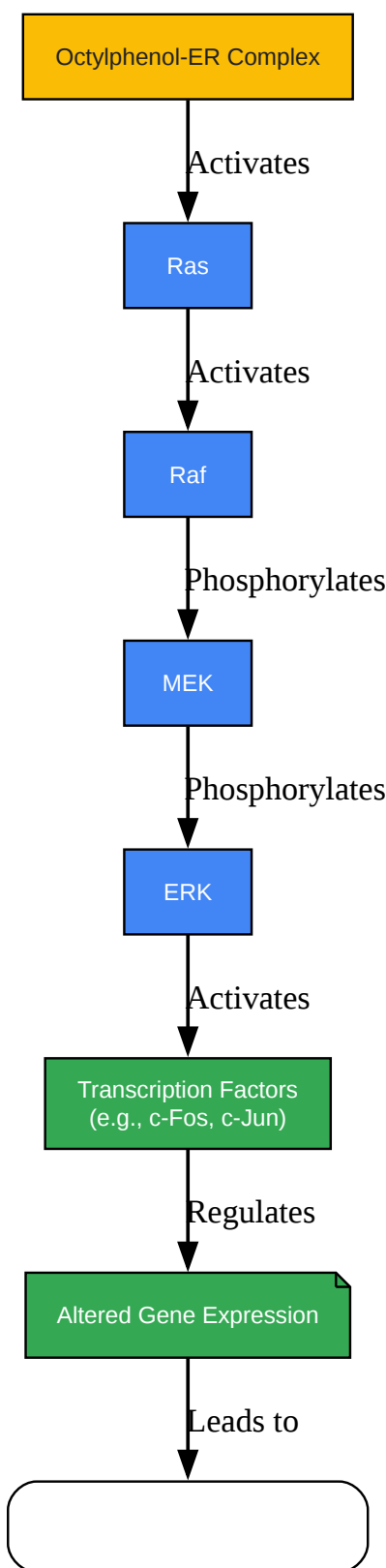


[Click to download full resolution via product page](#)

Caption: **Octylphenol**-mediated estrogen receptor signaling pathway.

MAPK/ERK Signaling Pathway

Recent studies have suggested that **octylphenol** can also activate the Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-Regulated Kinase (ERK) pathway. This pathway is a crucial regulator of cell proliferation, differentiation, and survival. Activation of this pathway by **octylphenol** may contribute to its endocrine-disrupting effects.^{[19][20][21]}

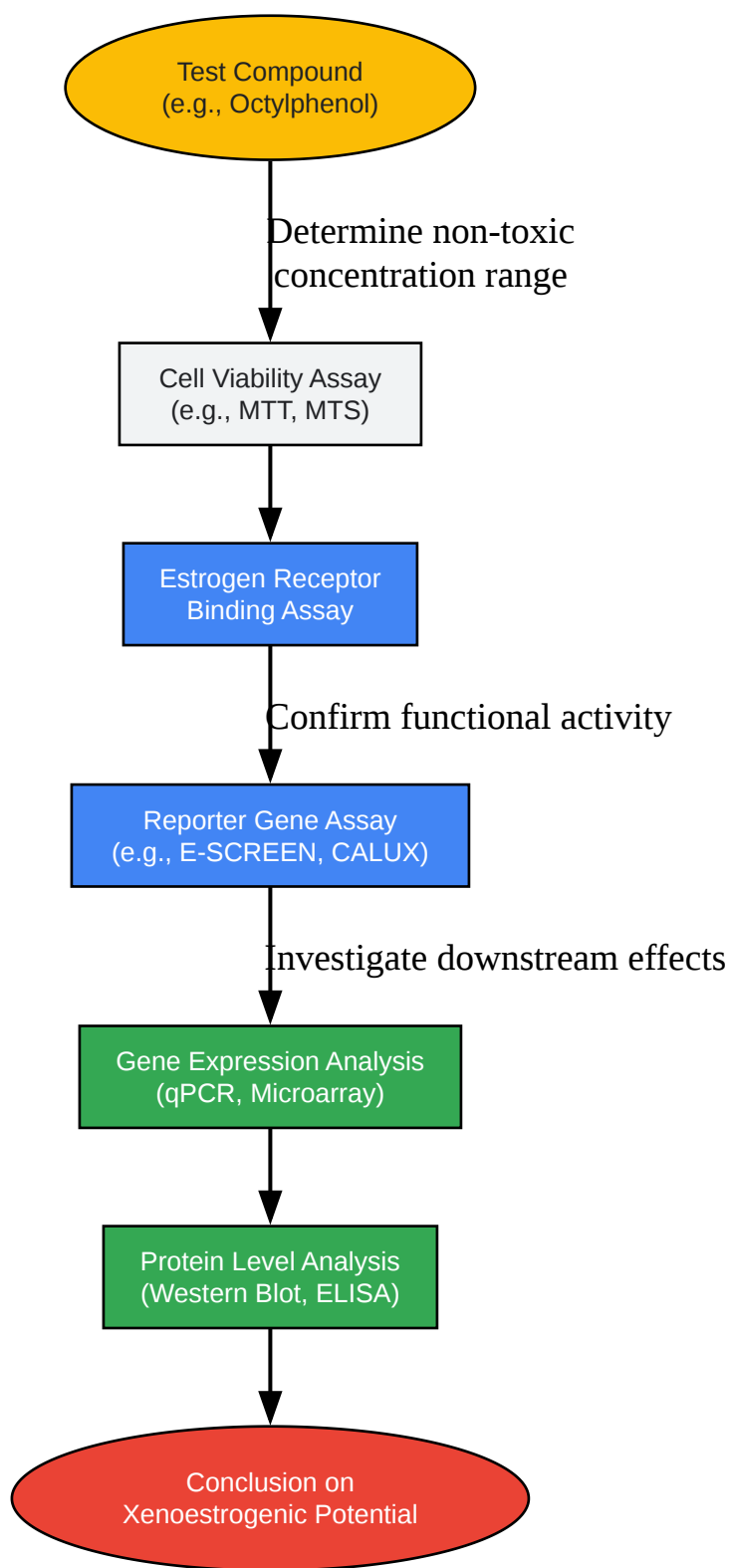


[Click to download full resolution via product page](#)

Caption: Activation of the MAPK/ERK signaling pathway by **octylphenol**.

Experimental Workflow for In Vitro Assessment of Xenoestrogenicity

A tiered approach is often employed to assess the potential of a compound like **octylphenol** to act as a xenoestrogen. This workflow typically involves a series of in vitro assays, starting with screening assays and progressing to more detailed mechanistic studies.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)



[Click to download full resolution via product page](#)

Caption: In vitro workflow for assessing the xenoestrogenic potential of a compound.

Conclusion

This technical guide has provided a detailed summary of the physicochemical properties of **octylphenol**, along with standardized experimental protocols for their determination. The endocrine-disrupting nature of **octylphenol** has been highlighted through the visualization of its interaction with the estrogen receptor and MAPK/ERK signaling pathways. The outlined experimental workflow provides a systematic approach for the in vitro assessment of xenoestrogenicity. This comprehensive information serves as a valuable resource for scientists and researchers in understanding the behavior and potential risks associated with **octylphenol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scantox.com [scantox.com]
- 2. OECD 105 - Phytosafe [phytosafe.com]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. filab.fr [filab.fr]
- 5. consilab.de [consilab.de]
- 6. OECD test n°104: Vapour pressure - Analytice [analytice.com]
- 7. oecd.org [oecd.org]
- 8. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 104: Vapour ... - OECD - Google Books [books.google.com]
- 9. oecd.org [oecd.org]
- 10. oecd.org [oecd.org]
- 11. Partition coefficient: Shake bottle method according to OECD 107 - Analytice [analytice.com]
- 12. oecd.org [oecd.org]

- 13. creative-bioarray.com [creative-bioarray.com]
- 14. nib.si [nib.si]
- 15. oecd.org [oecd.org]
- 16. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
- 17. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
- 18. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
- 19. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
- 20. en.wikipedia.org [en.wikipedia.org]
- 21. Reactome | The RAS-RAF-MEK-ERK pathway regulates processes such as prol... [reactome.org]
- 22. In Vitro and Vivo Identification, Metabolism and Action of Xenoestrogens: An Overview | MDPI [mdpi.com]
- 23. pubmed.ncbi.nlm.nih.gov [pubmed.ncbi.nlm.nih.gov]
- 24. Frontiers | Prediction and assessment of xenoestrogens mixture effects using the in vitro ER α -CALUX assay [frontiersin.org]
- 25. pubmed.ncbi.nlm.nih.gov [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physicochemical Properties of Octylphenol: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b599344#what-are-the-physicochemical-properties-of-octylphenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com